

2,4,5-Trifluorophenylacetic acid melting point and solubility

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An In-depth Technical Guide to the Physicochemical Properties of **2,4,5-Trifluorophenylacetic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting point and solubility of **2,4,5-Trifluorophenylacetic acid** (CAS No. 209995-38-0), a key intermediate in the synthesis of various pharmacologically active compounds.^{[1][2][3]} This document presents quantitative data in a structured format, details relevant experimental methodologies, and includes a visual representation of the melting point determination workflow.

Physicochemical Data Summary

2,4,5-Trifluorophenylacetic acid is a white to off-white crystalline solid.^{[4][5]} Its key physical properties are summarized below.

Property	Value	Source
Melting Point	121-125 °C	[1] [5] [6] [7]
121-124 °C	[8]	
118-122 °C	[4]	
123 °C	[9]	
Water Solubility	Poorly soluble / Insoluble	[4] [10]
Organic Solvent Solubility	Soluble in polar organic solvents (e.g., methanol, ethanol, acetone)	[4] [9]
Slightly soluble in chloroform, DMSO, and methanol	[1] [7]	

Experimental Protocols

The following sections detail standardized laboratory procedures for determining the melting point and solubility of a solid compound like **2,4,5-Trifluorophenylacetic acid**.

Melting Point Determination via Capillary Method

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound, whereas impurities tend to depress and broaden the melting range.[\[11\]](#)

Apparatus and Materials:

- Melting point apparatus (digital or oil bath-based)
- Glass capillary tubes (sealed at one end)
- Thermometer (calibrated)
- **2,4,5-Trifluorophenylacetic acid** sample
- Mortar and pestle or spatula

- Heating oil (e.g., mineral oil or silicone oil) if using an oil bath

Procedure:

- Sample Preparation: A small amount of the **2,4,5-Trifluorophenylacetic acid** is finely powdered.[\[12\]](#)
- Capillary Tube Packing: The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 1-2 mm.[\[11\]](#)
- Apparatus Setup:
 - Oil Bath Method: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then immersed in a beaker containing heating oil.
 - Digital Apparatus: The packed capillary tube is inserted into the designated slot in the melting point apparatus.
- Heating and Observation: The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, especially when approaching the expected melting point.[\[11\]](#) The sample is observed carefully.
- Data Recording: Two temperatures are recorded to define the melting range:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire sample has completely melted into a clear liquid.[\[11\]](#)
- Verification: The procedure should be repeated with a fresh sample and capillary tube to ensure accuracy.[\[12\]](#)

Solubility Determination (General Protocol)

This protocol outlines a general method for determining the solubility of a compound in various solvents at a specific temperature.

Apparatus and Materials:

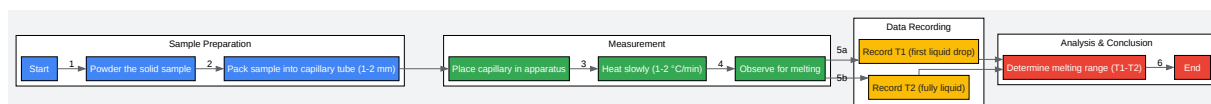
- **2,4,5-Trifluorophenylacetic acid** sample
- A selection of solvents (e.g., water, methanol, ethanol, acetone, chloroform)
- Analytical balance
- Vials or test tubes with closures
- Constant temperature bath or shaker
- Vortex mixer
- Filtration apparatus (e.g., syringe filters)
- Analytical instrumentation for quantification (e.g., HPLC, UV-Vis spectrophotometer)

Procedure:

- **Preparation of Saturated Solution:** An excess amount of **2,4,5-Trifluorophenylacetic acid** is added to a known volume of the chosen solvent in a vial.
- **Equilibration:** The vial is sealed and placed in a constant temperature bath, typically set to 25 °C. The mixture is agitated (stirred or shaken) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated.
- **Phase Separation:** The vial is allowed to stand undisturbed at the same temperature to let the undissolved solid settle.
- **Sample Collection and Filtration:** A clear aliquot of the supernatant is carefully withdrawn and immediately filtered to remove any suspended solid particles.
- **Quantification:** The concentration of **2,4,5-Trifluorophenylacetic acid** in the filtered saturated solution is determined using a pre-validated analytical method.
- **Calculation:** The solubility is expressed in terms of mass per unit volume (e.g., mg/mL) or moles per unit volume (mol/L).

Visualized Workflow

The following diagram illustrates the standard experimental workflow for determining the melting point of **2,4,5-Trifluorophenylacetic acid** using the capillary method.



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Caption: Workflow for Melting Point Determination.

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